

comparison of commercial sources of calcium phytate for research purposes

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Compound of Interest

Compound Name: Calcium phytate

Cat. No.: B8036527

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A Researcher's Guide to Selecting Commercial Calcium Phytate

For researchers in pharmacology, biochemistry, and drug development, the quality and consistency of reagents are paramount. **Calcium phytate**, a salt of phytic acid, is a key compound in various studies, including those on mineral bioavailability, signal transduction, and its potential as a therapeutic agent. However, the performance of commercially available **calcium phytate** can vary between suppliers, impacting experimental reproducibility and outcomes. This guide provides a framework for comparing commercial sources of **calcium phytate** for research purposes, complete with experimental protocols for quality assessment.

Commercial Supplier Overview

Several chemical suppliers offer **calcium phytate** for research applications. The table below summarizes key information provided by some of these suppliers. It is important to note that this information is based on publicly available data and may not be exhaustive. Researchers are encouraged to request certificates of analysis (CoA) for specific lots.

Supplier	Product Name	CAS Number	Purity/Assay	Molecular Formula	Additional Information
MedChemExpress	Calcium Phytate (Phytin)	3615-82-5	≥98.0%	Not specified	Described as an insoluble phosphorus-containing compound.
RESEARCH-LAB FINE CHEM INDUSTRIES	CALCIUM PHYTATE (Phytic acid calcium salt)	23183-60-0	96%	Not specified	For laboratory purposes.
NINGBO INNO PHARMCHEM CO.,LTD.	Calcium Phytate	3615-82-5	≥85% (some batches ≥99.5%)	C ₆ H ₆ Ca ₆ O ₂ 4P ₆	White powder, also used in nutrition and inositol production.
Biosynth	Calcium phytate	7776-28-5	Not specified	Ca ₆ C ₆ H ₆ O ₂ 4P ₆	Mineral salt found in plants.
Smolecule	Calcium phytate	7776-28-5	Not specified	C ₆ H ₆ Ca ₆ O ₂ 4P ₆	Applications in food, agriculture, and pharmaceuticals.
Zhejiang Orient Phytic Acid Co., Ltd	Calcium Phytate	3615-82-5	Not specified	C ₆ H ₆ Ca ₆ O ₂ 4P ₆	White powder used as an antioxidant and stabilizer.
ChemScene	Calcium Phytate	3615-82-5	≥98%	Not specified	Also known as Phytin.

Santa Cruz Biotechnolog y	Phytic acid calcium salt	23183-60-0	≥80%	C ₆ H ₁₆ CaO ₂ 4P6	Described as a [PO ₄] ³⁻ storage depot.
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Key Experimental Protocols for Quality Assessment

To ensure the suitability of a commercial **calcium phytate** source for your research, it is crucial to perform in-house quality control. The following are key experimental protocols to assess the purity, solubility, and potential contaminants.

Determination of Phytate Content by High-Performance Liquid Chromatography (HPLC)

This method provides a quantitative measure of the phytic acid (IP6) content and can also separate it from other inositol phosphates (IP1-IP5).

Methodology:

- **Standard Preparation:** Prepare a stock solution of a certified phytic acid standard in deionized water. Create a series of dilutions to generate a calibration curve.
- **Sample Preparation:** Accurately weigh a known amount of the commercial **calcium phytate**, dissolve it in a suitable solvent (e.g., dilute HCl), and filter through a 0.45 µm syringe filter.
- **HPLC Conditions:**
 - **Column:** A strong anion exchange (SAX) column is typically used.
 - **Mobile Phase:** A gradient of a low pH buffer (e.g., phosphoric acid) and a high salt buffer (e.g., sodium chloride in phosphoric acid).
 - **Detection:** UV detection at a low wavelength (e.g., 200 nm) or a refractive index detector.
 - **Injection Volume:** 20 µL.

- Analysis: Inject the standards and samples. Quantify the phytate peak in the samples by comparing its peak area to the calibration curve.

Solubility Testing

The solubility of **calcium phytate** can be a critical parameter, especially for in vitro assays.

Methodology:

- Solvent Selection: Test the solubility in relevant solvents for your experiments, such as deionized water, phosphate-buffered saline (PBS), and cell culture media.
- Procedure:
 - Add a known excess amount of **calcium phytate** to a fixed volume of the solvent in a sealed container.
 - Agitate the mixture at a constant temperature for a set period (e.g., 24 hours) to ensure equilibrium is reached.
 - Centrifuge the suspension to pellet the undissolved solid.
 - Carefully collect the supernatant and analyze the phytate concentration using a suitable method (e.g., HPLC or a colorimetric assay).
- Reporting: Express the solubility as mg/mL or mol/L.

Determination of Inorganic Phosphate

The presence of inorganic phosphate can indicate degradation of the phytate molecule.

Methodology:

This colorimetric assay is based on the reaction of phosphate with molybdate to form a colored complex.

- Reagents:
 - Ammonium molybdate solution.

- Ascorbic acid solution.
- Phosphate standard solution.
- Procedure:
 - Prepare a standard curve using the phosphate standard.
 - Dissolve a known amount of the **calcium phytate** sample in dilute acid.
 - To an aliquot of the sample solution and each standard, add the molybdate and ascorbic acid reagents.
 - Allow the color to develop and measure the absorbance at a specific wavelength (e.g., 820 nm).
- Calculation: Determine the concentration of inorganic phosphate in the sample from the standard curve.

Heavy Metal Analysis

For biological studies, it is important to ensure that the **calcium phytate** is free from heavy metal contamination.

Methodology:

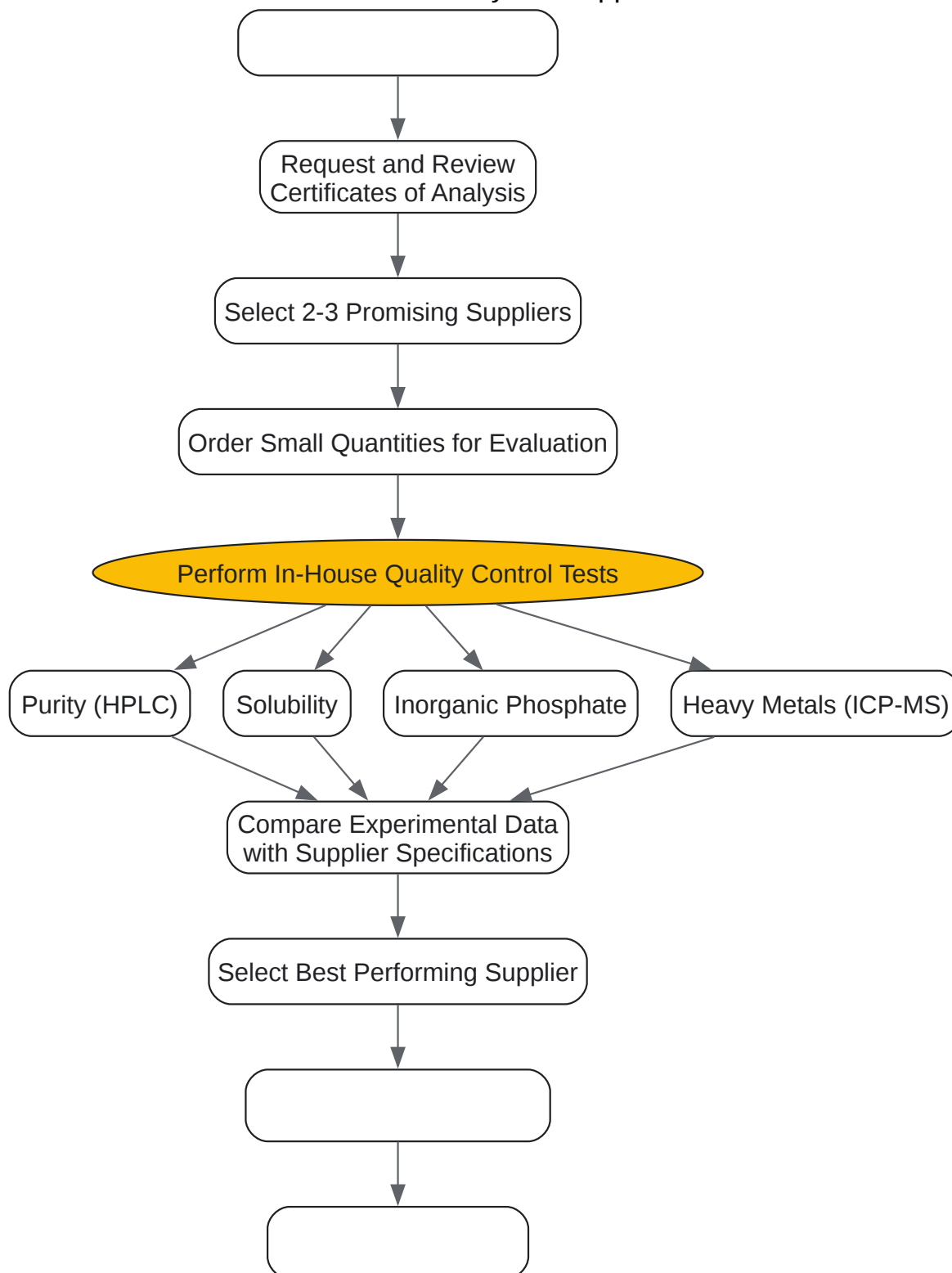
Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) is a highly sensitive method for detecting trace metals.

- Sample Preparation: Digest a known amount of the **calcium phytate** sample in a mixture of nitric acid and hydrochloric acid.
- ICP-MS Analysis: Introduce the digested sample into the ICP-MS instrument. The instrument will ionize the sample and separate the ions based on their mass-to-charge ratio, allowing for the quantification of various heavy metals (e.g., lead, arsenic, mercury, cadmium).
- Comparison to Specifications: Compare the results to acceptable limits for heavy metals in research-grade reagents.

Experimental Workflow for Supplier Selection and Validation

The following diagram illustrates a logical workflow for a researcher to select and validate a commercial source of **calcium phytate**.

Workflow for Calcium Phytate Supplier Selection

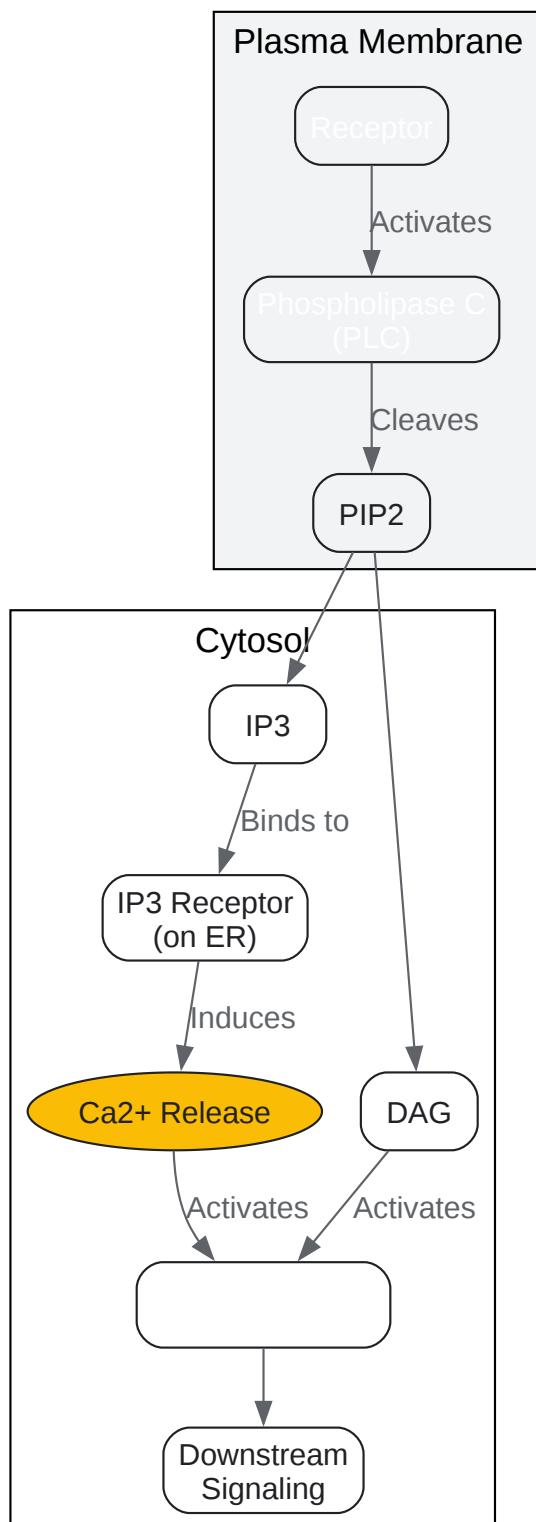
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Caption: A flowchart outlining the steps for selecting and validating a commercial source of **calcium phytate** for research.

Signaling Pathway Involving Phytate

Phytate and its less phosphorylated derivatives (inositol phosphates) are key players in cellular signaling. The diagram below illustrates a simplified signaling pathway involving inositol phosphates.

Simplified Inositol Phosphate Signaling Pathway

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Caption: A diagram showing the generation of IP3 and DAG from PIP2 and their downstream signaling effects.

By following this guide, researchers can make an informed decision when selecting a commercial source of **calcium phytate**, thereby enhancing the reliability and reproducibility of their experimental results.

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